

# DNP-PEG3-DNP: A Technical Guide to Chemical Properties, Synthesis, and Biological Activity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dnp-peg3-dnp*

Cat. No.: *B607167*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**DNP-PEG3-DNP** is a bifunctional crosslinker molecule featuring two dinitrophenyl (DNP) groups linked by a hydrophilic three-unit polyethylene glycol (PEG) spacer. The DNP moieties are well-known haptens and mitochondrial uncouplers, while the PEG linker enhances solubility in aqueous media.<sup>[1]</sup> This combination of properties makes **DNP-PEG3-DNP** a valuable tool in various research and drug development applications, including its use as a PROTAC (Proteolysis Targeting Chimera) linker.<sup>[2]</sup> This guide provides an in-depth overview of the chemical properties, a representative synthesis protocol, and a summary of the known biological signaling pathways associated with the DNP functional group.

## Chemical Properties

The chemical properties of **DNP-PEG3-DNP** are summarized in the table below. These properties are crucial for understanding the molecule's behavior in different experimental settings.

Property	Value	Reference
Chemical Name	N,N'-(((oxybis(ethane-2,1-diyl))bis(oxy))bis(ethane-2,1-diyl))bis(2,4-dinitroaniline)	[1]
CAS Number	1365655-92-0	[1]
Molecular Formula	C20H24N6O11	[1]
Molecular Weight	524.44 g/mol	
Appearance	Pale Yellow or Colorless Oily Matter	
Purity	≥95%	
Solubility	Soluble in DMSO	
Hydrogen Bond Donor Count	2	
Hydrogen Bond Acceptor Count	13	
Rotatable Bond Count	14	
Canonical SMILES	<chem>C1=CC(=C(C=C1--INVALID-LINK--[O-])--INVALID-LINK--[O-])NCCOCCOCCOCCNC2=C(C=C(C=C2)--INVALID-LINK--[O-])--INVALID-LINK--[O-]</chem>	

## Synthesis of DNP-PEG3-DNP

While specific, detailed synthesis protocols for **DNP-PEG3-DNP** are not readily available in peer-reviewed literature, a general and plausible synthetic route can be proposed based on established organic chemistry principles. A common approach involves the nucleophilic aromatic substitution of a suitable dinitrophenyl halide with a diamino-PEG linker.

## Representative Experimental Protocol

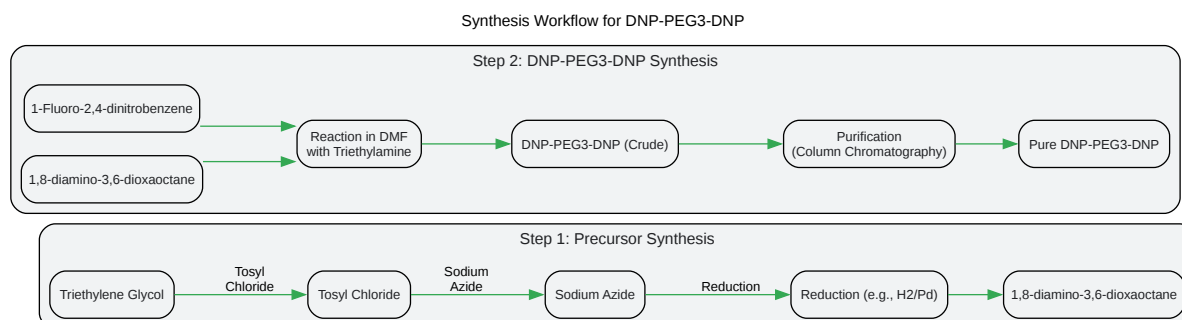
Step 1: Synthesis of 1,8-diamino-3,6-dioxaoctane (a diamino-PEG3 derivative)

A detailed, cited experimental protocol for this specific precursor is not available in the provided search results. A general method would involve the tosylation of triethylene glycol, followed by substitution with a nitrogen-containing nucleophile like sodium azide and subsequent reduction.

#### Step 2: Synthesis of **DNP-PEG3-DNP**

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1,8-diamino-3,6-dioxaoctane (1 equivalent) in a suitable polar aprotic solvent such as dimethylformamide (DMF).
- **Addition of Reagents:** To the stirred solution, add a base such as triethylamine (2.2 equivalents) to act as an acid scavenger. Subsequently, add 1-fluoro-2,4-dinitrobenzene (2.2 equivalents) dropwise at room temperature.
- **Reaction Conditions:** Heat the reaction mixture to 60-80 °C and allow it to stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** After the reaction is complete, cool the mixture to room temperature and pour it into cold water. The crude product may precipitate and can be collected by filtration. Further purification can be achieved by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to yield the pure **DNP-PEG3-DNP** product.

## Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: A representative two-step synthesis workflow for **DNP-PEG3-DNP**.

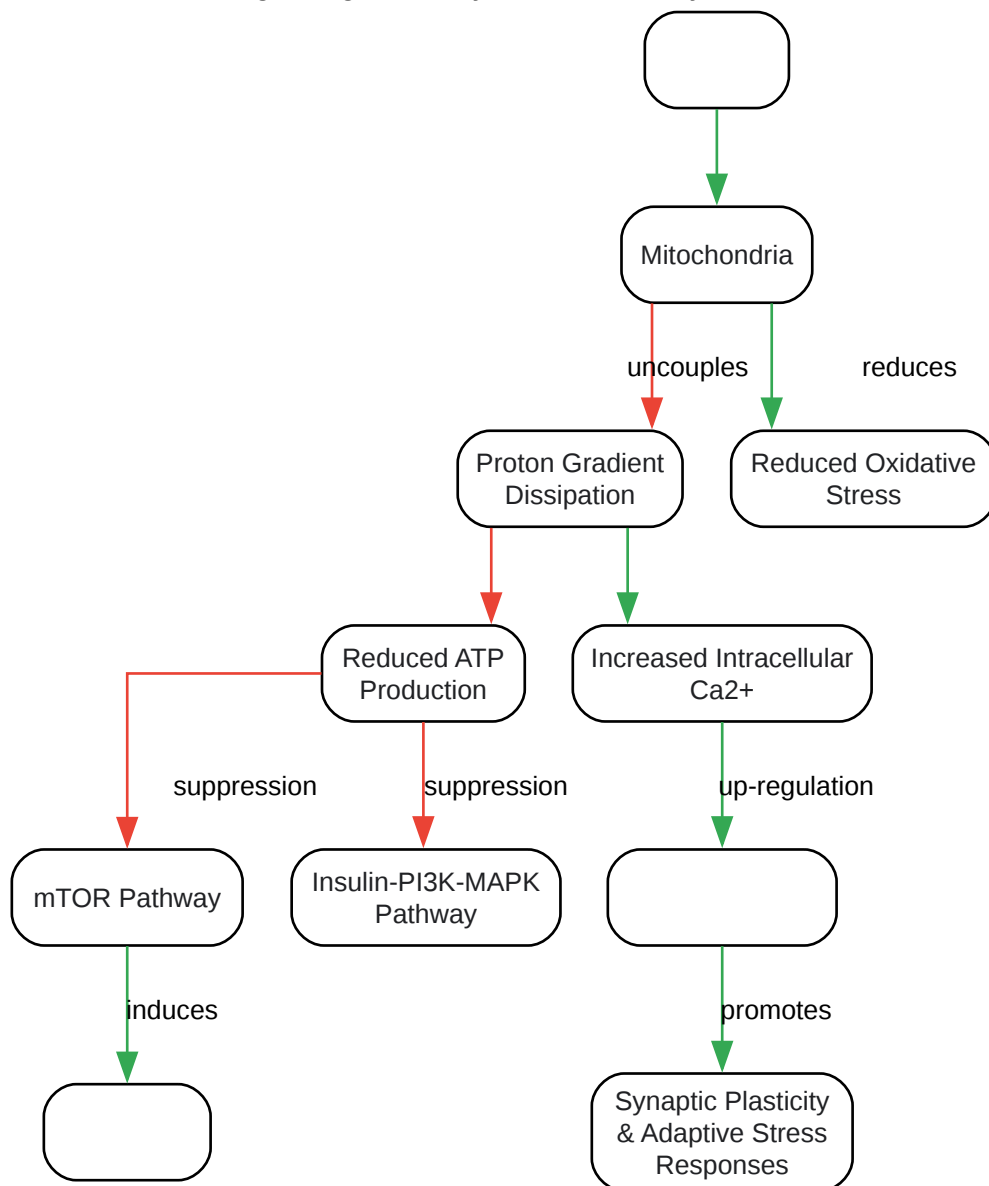
## Biological Activity and Signaling Pathways

The biological activity of **DNP-PEG3-DNP** is primarily attributed to the 2,4-dinitrophenol (DNP) moieties. DNP is a well-documented mitochondrial uncoupler. It disrupts the proton gradient across the inner mitochondrial membrane, which is essential for ATP synthesis, leading to a decrease in ATP production and an increase in heat generation. This uncoupling effect triggers a cascade of cellular signaling events.

While specific studies on the signaling pathways directly modulated by the entire **DNP-PEG3-DNP** molecule are limited, extensive research on DNP provides insights into its biological effects. The following diagram illustrates the key signaling pathways affected by DNP.

## DNP-Modulated Signaling Pathways Diagram

## Signaling Pathways Modulated by DNP

[Click to download full resolution via product page](#)

Caption: DNP acts as a mitochondrial uncoupler, influencing key cellular signaling pathways.

Studies have shown that DNP treatment can lead to the suppression of the mTOR and insulin-PI3K-MAPK pathways. Concurrently, it upregulates the CREB (cAMP-response element-binding protein) signaling pathway, which is involved in synaptic plasticity and adaptive cellular stress responses. Furthermore, the inhibition of the mTOR pathway by DNP can induce autophagy. These effects highlight the potential of DNP and its derivatives in modulating fundamental cellular processes.

## Applications in Research and Drug Development

The unique structure of **DNP-PEG3-DNP** lends itself to several applications:

- **PROTAC Development:** As a bifunctional linker, **DNP-PEG3-DNP** can be used in the synthesis of PROTACs. One DNP end could potentially be conjugated to a ligand for a target protein, while the other end is linked to a ligand for an E3 ubiquitin ligase, facilitating the degradation of the target protein.
- **Hapten Carrier Systems:** The DNP group is a well-known hapten. **DNP-PEG3-DNP** can be used to introduce multiple DNP moieties onto a carrier molecule to elicit a strong immune response for antibody production or immunological studies.
- **Mitochondrial Research:** Due to the mitochondrial uncoupling activity of the DNP groups, this molecule can be employed as a tool to study mitochondrial function and cellular bioenergetics. The PEG linker can improve its delivery and solubility in aqueous experimental systems.

## Conclusion

**DNP-PEG3-DNP** is a versatile chemical tool with well-defined chemical properties. Its synthesis, while not extensively detailed in the literature, can be achieved through standard organic chemistry techniques. The biological activity of this molecule is dominated by the mitochondrial uncoupling effects of its DNP moieties, which modulate critical cellular signaling pathways. For researchers and professionals in drug development, **DNP-PEG3-DNP** offers opportunities in the fields of targeted protein degradation, immunology, and metabolic research. Further investigation into the specific biological effects of the entire **DNP-PEG3-DNP** molecule is warranted to fully explore its therapeutic and research potential.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. peg.bocsci.com [peg.bocsci.com]
- To cite this document: BenchChem. [DNP-PEG3-DNP: A Technical Guide to Chemical Properties, Synthesis, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607167#dnp-peg3-dnp-chemical-properties-and-synthesis]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)